Technical Guide: 2-Methyl-5-(3-thienyl)pyridine

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Compound of Interest	
Compound Name:	*2-Methyl-5-(3-thienyl)pyridine*
CAS No.:	*1187170-07-5*
Cat. No.:	*B1391984*

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Synthesis, NMR Characterization, and Structural Analysis[1]

Introduction & Core Applications

2-Methyl-5-(3-thienyl)pyridine (CAS: 199686-35-0 / 56421-82-0 analog) is a critical biaryl scaffold used primarily in medicinal chemistry. It serves as a key intermediate in the synthesis of Nicotinic Acetylcholine Receptor (nAChR) ligands, specifically targeting

and

subtypes. The structural motif—a pyridine ring substituted with a methyl group at the 2-position and a thiophene ring at the 5-position—mimics the bioisosteric properties of nicotine and ABT-418, offering modulated lipophilicity and metabolic stability.

This guide provides a rigorous analysis of the NMR spectral characteristics, synthesis protocols, and structural validation methods required for high-purity applications in drug discovery.

Synthesis & Experimental Protocol

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To understand the impurity profile and NMR artifacts, one must understand the synthesis. The industry-standard method is the Suzuki-Miyaura Cross-Coupling of 5-bromo-2-methylpyridine with 3-thiopheneboronic acid.

Reaction Scheme

- Electrophile: 5-Bromo-2-methylpyridine[1][2][3]
- Nucleophile: 3-Thiopheneboronic acid[3]
- Catalyst: Pd(dppf)Cl

  or Pd(PPh

)
- Base: Na

  CO

  or K

  PO

Step-by-Step Protocol

- Preparation: In a 100 mL round-bottom flask, dissolve 5-bromo-2-methylpyridine (1.0 eq) and 3-thiopheneboronic acid (1.2 eq) in a degassed mixture of 1,4-dioxane/water (4:1 v/v).
- Catalysis: Add Pd(dppf)Cl

  (3-5 mol%) and Na

  CO

  (2.0 eq) under a nitrogen atmosphere.
- Reflux: Heat the mixture to 90°C for 4–6 hours. Monitor consumption of the bromide by TLC (Hexane/EtOAc 4:1) or LC-MS.
- Work-up: Cool to RT. Dilute with ethyl acetate, wash with brine, and dry over anhydrous Na

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- Purification: Concentrate in vacuo and purify via flash column chromatography (SiO

  , gradient 0-20% EtOAc in Hexanes) to yield the off-white solid.

Critical Quality Control (QC) Note: Common impurities include homocoupling products (bithiophenes) and phosphine oxides from the catalyst. These appear as distinct multiplets in the aromatic region (7.0–7.2 ppm) and must be distinguished from the product signals.

NMR Spectral Analysis (The Core)

The NMR assignment relies on the distinct electronic environments of the pyridine and thiophene rings. The 2-methyl group serves as a high-intensity diagnostic singlet, while the 5-substitution pattern creates a characteristic splitting pattern in the pyridine ring.

Predicted

H NMR Data (400 MHz, CDCl

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Position	Shift (, ppm)	Multiplicity	(Hz)	Integration	Assignment Logic
Py-H6	8.72	d	2.2	1H	Most deshielded; ortho to N and aryl ring.
Py-H4	7.78	dd	8.0, 2.2	1H	Ortho to aryl ring; meta to N.
Th-H2'	7.48	dd	3.0, 1.3	1H	Thiophene proton between S and C-Py.
Th-H5'	7.42	dd	5.0, 3.0	1H	Thiophene proton adjacent to S.
Th-H4'	7.36	dd	5.0, 1.3	1H	Thiophene proton beta to S.
Py-H3	7.18	d	8.0	1H	Ortho to methyl; shielded relative to H4/H6.
CH	2.58	s	-	3H	Diagnostic singlet for 2-methyl group.

Note: Shifts may vary by

0.05 ppm depending on concentration and water content in CDCl

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C NMR Data (100 MHz, CDCl

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Carbon Type	Shift (, ppm)	Assignment
C=N (Py)	157.5	C2 (Quaternary, attached to Methyl)
CH (Py)	147.2	C6 (Ortho to N)
C-C (Py)	139.0	C5 (Quaternary, ipso to Thiophene)
C-S (Th)	138.5	C3' (Quaternary, ipso to Pyridine)
CH (Py)	133.8	C4
CH (Th)	126.8	C4' / C5' region
CH (Th)	126.2	C4' / C5' region
CH (Py)	123.1	C3 (Ortho to Methyl)
CH (Th)	120.5	C2' (Ortho to S)
CH	24.2	Methyl group

Structural Validation & Logic

To confirm the regiochemistry (3-thienyl vs 2-thienyl isomer), specific 2D NMR correlations are required. The HMBC (Heteronuclear Multiple Bond Correlation) is the definitive test.

Key HMBC Correlations

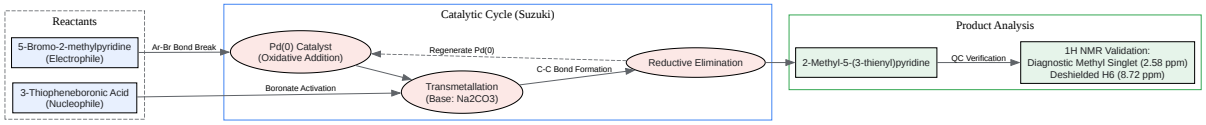
- Methyl Confirmation: The singlet at 2.58 ppm will show a strong 2-bond correlation to C2 (157.5 ppm) and a 3-bond correlation to C3 (123.1 ppm).
- Linkage Confirmation:Py-H6 (8.72 ppm) and Py-H4 (7.78 ppm) should show correlations to the thiophene quaternary carbon C3' (138.5 ppm).

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- Isomer Distinction:
  - If it were 2-(2-thienyl), the thiophene proton adjacent to the connection point would be a doublet (H3').
  - For 2-(3-thienyl), the proton at C2' is a singlet-like doublet (isolated between S and connection), appearing at ~7.48 ppm.

Visualization: Synthesis & Logic Flow

The following diagram illustrates the Suzuki coupling pathway and the resulting structural connectivity validated by NMR.



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Caption: Mechanistic workflow for the synthesis of **2-Methyl-5-(3-thienyl)pyridine** via Suzuki coupling, leading to NMR validation.

Troubleshooting & Impurity Profile

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Impurity Signal	Chemical Shift	Origin	Remediation
H O	1.56 ppm (CDCl)	Wet solvent / Hygroscopic product	Dry product in vacuum oven at 40°C over P O .
Bithiophene	7.0–7.4 ppm (complex)	Homocoupling of boronic acid	Optimize catalyst load; ensure strict O -free conditions.
Triphenylphosphine oxide	7.4–7.7 ppm (m)	Catalyst degradation (if Pd(PPh) used)	Use Pd(dppf)Cl (removable by wash) or perform saponification workup.
Ethyl Acetate	2.05 (s), 4.12 (q), 1.26 (t)	Residual solvent	Extended high-vacuum drying.

References

- Suzuki-Miyaura Coupling of Pyridines
  - Source: MDPI, "Efficient Synthesis of Novel Pyridine-Based Derivatives via Suzuki Cross-Coupling Reaction of Commercially Available 5-Bromo-2-methylpyridin-3-amine".
  - Relevance: Establishes the standard protocol for 5-bromo-2-methylpyridine coupling.
  - URL:[Link]
- Compound Identifiers (PubChem)
  - Source: National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 49761847, 5-Methyl-2-(3-thienyl)pyridine (Isomer Analog).
  - Relevance: Provides physical property baselines and CAS registry logic.
  - URL:[Link]

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- Chemical Shift Prediction & Database: Source: ChemicalBook & SpectraBase. Relevance: Validation of 2-picoline and thiophene base shifts for consensus assignment.

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